

# Basic Green 5 CAS number and reagent grade specifications

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## Compound of Interest

Compound Name: Basic Green 5

CAS No.: 224967-52-6

Cat. No.: B2846388

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An In-Depth Technical Guide to **Basic Green 5** (C.I. 52020) for Research Applications

## Introduction

**Basic Green 5**, more commonly known in scientific circles as Methylene Green, is a cationic thiazine dye belonging to the same family as the ubiquitous Methylene Blue. It is distinguished by the presence of a nitro group on the phenothiazine core structure, which modifies its spectral properties and imparts a distinct green hue. Its primary application in research and clinical laboratories is as a biological stain, where its strong affinity for nuclear material makes it an excellent counterstain in histology and cytology.<sup>[1]</sup>

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It moves beyond a simple cataloging of facts to explain the causality behind its applications and provides validated protocols for its use and quality control. As a senior application scientist, the goal is to equip the user with both the foundational knowledge and the practical insights necessary to employ **Basic Green 5** effectively and reliably in an experimental setting.

## Section 1: Chemical Identity and Core Specifications

Accurate identification and adherence to quality specifications are paramount for reproducible experimental outcomes. **Basic Green 5** is often supplied as a zinc chloride double salt to improve stability.<sup>[2][3]</sup> It is critical to distinguish **Basic Green 5** (C.I. 52020) from other dyes like D&C Green 5 (Acid Green 25, C.I. 61570), which has a different chemical structure and applications.<sup>[4][5]</sup>

Table 1: Core Chemical Identifiers for **Basic Green 5**

Identifier	Value	Source(s)
IUPAC Name	7-(dimethylamino)-N,N-dimethyl-4-nitro-3H-phenothiazin-3-iminium chloride	
Common Synonyms	Methylene Green, C.I. Basic Green 5, C.I. 52020	[1][4]
CAS Number	224967-52-6 (for the zinc chloride double salt)	[2][3]
2679-01-8 (for the base dye)	[4]	
Molecular Formula	(C <sub>16</sub> H <sub>17</sub> ClN <sub>4</sub> O <sub>2</sub> S) <sub>2</sub> ·ZnCl <sub>2</sub> ·2Cl (as zinc chloride double salt)	[2]
Molecular Weight	866.00 g/mol (as zinc chloride double salt)	[2]
Appearance	Dark green crystalline powder	[1][6]

## Reagent Grade Specifications

For research applications, using a well-characterized reagent is non-negotiable. The specifications below are typical for a high-purity, reagent-grade lot of **Basic Green 5**.

Table 2: Typical Reagent Grade Specifications

Parameter	Specification	Rationale and Importance
Dye Content	≥ 80%	Ensures high staining potency and reduces background noise from inert material.
Solubility (in H <sub>2</sub> O)	Soluble	Essential for the preparation of aqueous staining solutions.[4]
Identity (UV-Vis λ <sub>max</sub> )	630-635 nm (in water)	Confirms the chemical identity of the dye. The absorption maximum is a key characteristic.
Purity (by TLC)	No visible spot of Methylene Blue	Methylene Blue is the most common impurity from synthesis and can cause inconsistent, blue-shifted staining results.
Loss on Drying	≤ 10%	High moisture content can affect the true concentration of the dye in prepared solutions.

## Section 2: Physicochemical Properties and Rationale for Application

Understanding the chemical behavior of **Basic Green 5** is key to troubleshooting and optimizing its use.

### Mechanism of Action as a Nuclear Stain

The functionality of **Basic Green 5** as a stain is rooted in fundamental electrochemistry. As a cationic (positively charged) dye, it exhibits a strong electrostatic attraction to anionic (negatively charged) components within the cell. The primary targets are the phosphate groups of nucleic acids (DNA and RNA), which are densely packed within the cell nucleus and

ribosomes. This strong binding interaction concentrates the green chromophore in the nucleus, allowing it to serve as a highly effective nuclear stain.

## Spectroscopic Properties and pH Sensitivity

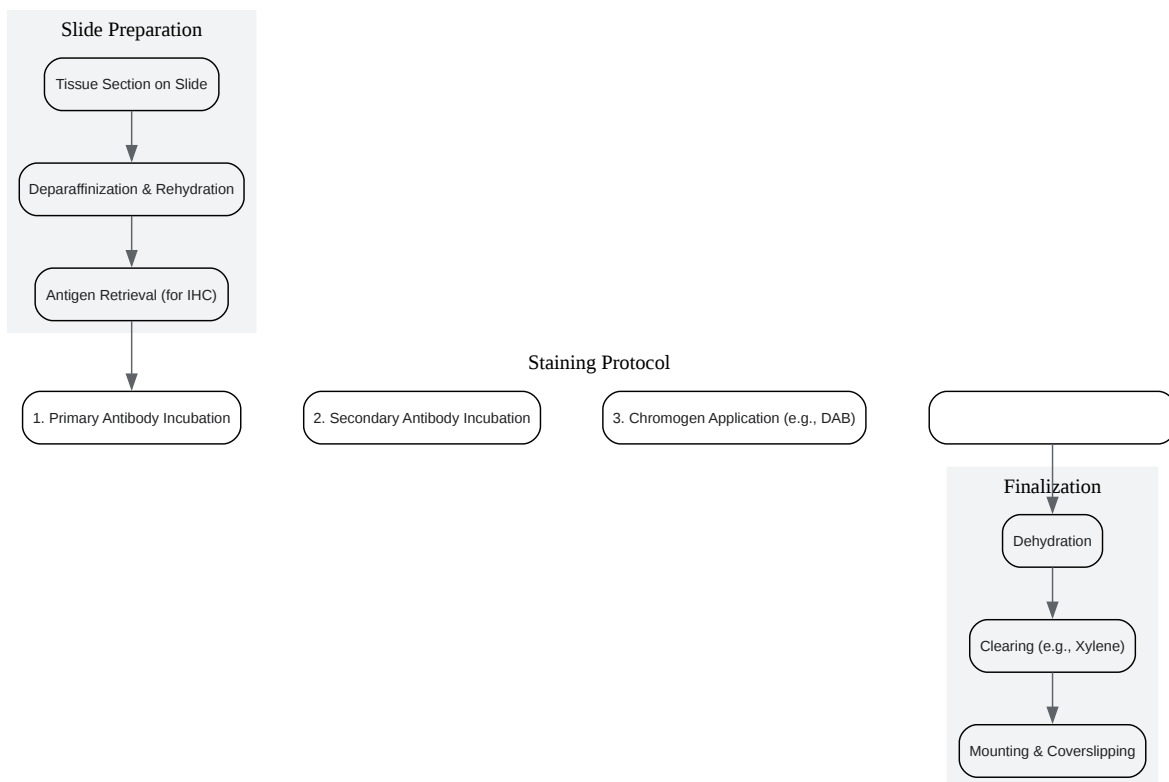
The dye's color is a result of its extensive conjugated  $\pi$ -electron system. The nitro group ( $-\text{NO}_2$ ) acts as a strong electron-withdrawing group, shifting the absorption maximum compared to Methylene Blue and producing the characteristic green color. The dye is sensitive to pH; in acidic environments, protonation can disrupt the chromophore's conjugation, causing it to lose its color.<sup>[1]</sup> This is an important consideration when formulating staining solutions or using it in acidic fixatives.

## Section 3: Key Applications in Research

While primarily a histochemical tool, the properties of **Basic Green 5** lend it to other advanced applications.

### Histology and Cytology: The Counterstain of Choice

In complex staining protocols like the Methyl Green-Pyronin stain, **Basic Green 5** (as Methyl Green) is used to differentially stain DNA (green/blue-green) while Pyronin Y stains RNA (red/pink). This allows for the visualization of the nucleus versus the cytoplasm and nucleolus, which are rich in ribosomes (RNA). It is also frequently used as a simple nuclear counterstain in immunohistochemistry (IHC) to provide morphological context to the specific protein signals being investigated.



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- To cite this document: BenchChem. [Basic Green 5 CAS number and reagent grade specifications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2846388/docs#basic-green-5-cas-number-and-reagent-grade-specifications>]

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